Biological activity of 1-(3-Chlorophenyl)piperazine hydrochloride

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Compound of Interest

Compound Name:	*1-(3-Chlorophenyl)piperazine hydrochloride*
CAS No.:	*13078-15-4*
Cat. No.:	*B124696*

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An In-depth Technical Guide to the Biological Activity of **1-(3-Chlorophenyl)piperazine Hydrochloride** (m-CPP)

Introduction: A Compound of Duality

1-(3-Chlorophenyl)piperazine hydrochloride, commonly known as m-CPP, is a psychoactive compound of the phenylpiperazine class.[1] Initially synthesized in the late 1970s for scientific research, its complex pharmacological profile has established it as a pivotal tool for investigating the serotonergic system.[1][2] However, m-CPP's utility is not confined to the laboratory. It is a principal active metabolite of several widely prescribed antidepressant medications, including trazodone and nefazodone, a fact that carries significant clinical and forensic implications.[3][4][5] Furthermore, m-CPP has emerged on the illicit drug market, often sold as "ecstasy" or found as an adulterant in MDMA tablets, despite its effects being generally regarded as unpleasant by users.[6][7] This guide provides a comprehensive technical overview of the biological activity of m-CPP, designed for researchers, scientists, and drug development professionals.

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Pharmacodynamics: A Complex Interaction with the Serotonergic System

The biological activity of m-CPP is primarily defined by its broad and complex interactions with the serotonin (5-hydroxytryptamine, 5-HT) system. It acts as a non-selective serotonergic agent, binding to a wide array of 5-HT receptor subtypes and the serotonin transporter (SERT).[1][8]

Mechanism of Action and Receptor Binding Profile

m-CPP's primary mechanism involves direct interaction with multiple serotonin receptors, where it exhibits a mixed agonist, partial agonist, and antagonist profile depending on the specific receptor subtype and species.[6][9] In addition to its receptor activity, m-CPP also acts as a serotonin releasing agent and a reuptake inhibitor by interacting with the serotonin transporter (SERT).[6][10] This multifaceted activity results in a significant, albeit complex, modulation of serotonergic neurotransmission.

The compound's affinity extends beyond the serotonergic system, with some interaction observed at adrenergic and histamine receptors, although its primary effects are mediated through 5-HT pathways.[1]

Quantitative Receptor Binding Data

The binding affinity of m-CPP for various human serotonin receptors is a critical aspect of its pharmacological profile. The dissociation constant (Ki) is inversely proportional to binding affinity; a lower Ki value indicates a stronger binding interaction.

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Receptor Target	Binding Affinity (Ki, nM)	Functional Activity
5-HT1A	High Affinity	Agonist / Partial Agonist
5-HT1B	High Affinity	Agonist
5-HT1D	High Affinity	Agonist
5-HT2A	Moderate Affinity (32.1 nM)	Partial Agonist (human) / Antagonist
5-HT2B	Moderate Affinity (28.8 nM)	Antagonist (human)
5-HT2C	High Affinity (3.4 nM)	Partial Agonist (human)
5-HT3	Moderate Affinity	Agonist
5-HT7	High Affinity	Agonist
SERT	Moderate Affinity (IC50 = 230 nM)	Reuptake Inhibitor / Releasing Agent

(Data compiled from multiple sources).[1][10]

m-CPP's strongest actions are mediated through the 5-HT2B and 5-HT2C receptors, with its discriminative stimulus properties primarily linked to 5-HT2C receptor agonism.[1] The anxiogenic (anxiety-inducing) and anorectic (appetite-suppressing) effects are largely attributed to its activity at this receptor.[1]

Signaling Pathways

The interaction of m-CPP with the 5-HT2C receptor, a Gq/G11-coupled G-protein coupled receptor (GPCR), initiates a cascade of intracellular signaling. This pathway is central to many of m-CPP's characteristic physiological and behavioral effects.

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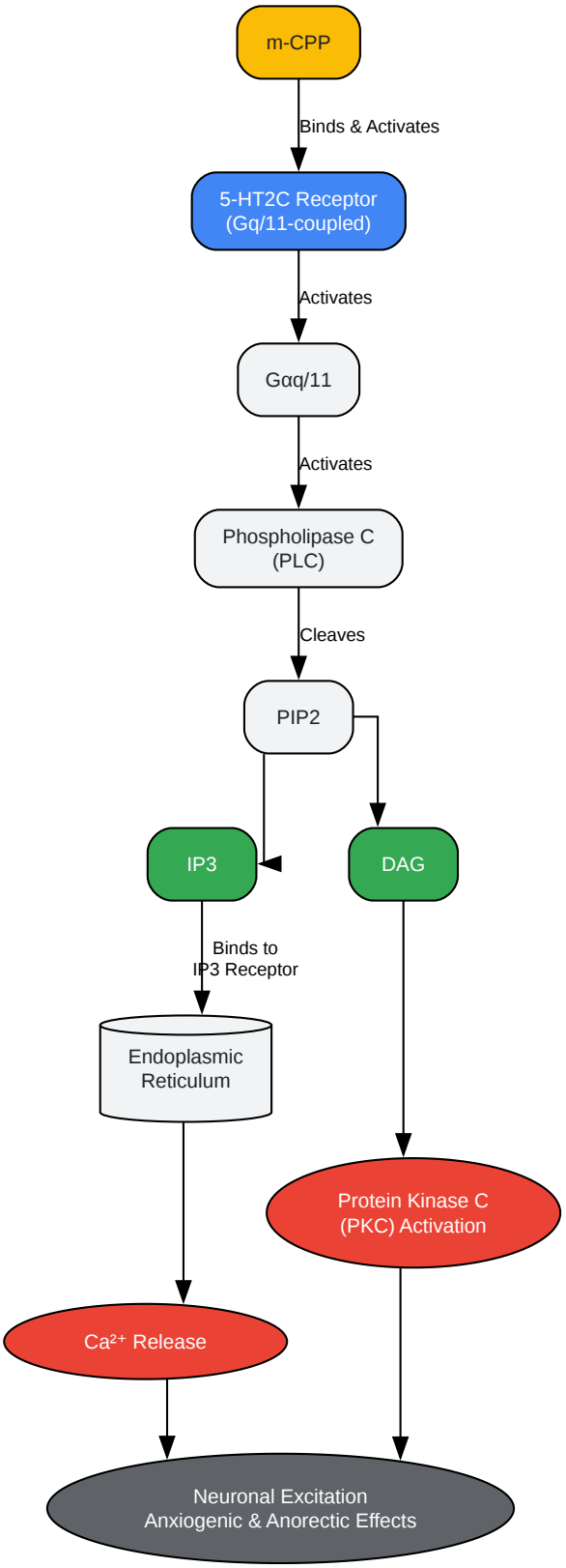

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m-CPP activation of the 5-HT2C receptor signaling cascade.

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Pharmacokinetics: Metabolism and Systemic Fate

The pharmacokinetic profile of m-CPP is characterized by significant variability in clearance and bioavailability among individuals.[11] It is primarily metabolized in the liver by the cytochrome P450 enzyme CYP2D6 through hydroxylation, forming para-hydroxy-mCPP (p-OH-mCPP).[1] The elimination half-life of m-CPP ranges from 4 to 14 hours.[1]

Crucially, m-CPP is an active metabolite of several phenylpiperazine antidepressants, including trazodone, nefazodone, and etoperidone, formed via dealkylation by the CYP3A4 enzyme.[1][5] This metabolic relationship is a critical consideration in clinical toxicology and forensic analysis, as the presence of m-CPP in a biological sample may result from the administration of these precursor drugs.[4][12]

Physiological and Behavioral Effects

The complex pharmacodynamic profile of m-CPP translates into a wide range of physiological and behavioral effects.

- Neurochemical Effects: In vivo studies, such as those using microdialysis, have shown that m-CPP administration leads to a marked, dose-dependent increase in extracellular serotonin concentrations in brain regions like the hippocampus.[13] This effect is believed to be caused by a reversal of the serotonin transporter.[13] A more modest, secondary increase in extracellular dopamine levels in the nucleus accumbens and striatum has also been observed.[13] At lower doses, m-CPP appears to preferentially act by mimicking serotonin at postsynaptic receptors, leading to a decrease in serotonin metabolism.[14]

- Neuroendocrine Effects: m-CPP is a potent neuroendocrine challenge agent, consistently causing a dose-dependent elevation of cortisol and prolactin levels in both animals and humans.[2][11][15] These effects are thought to be mediated by its agonist activity at central 5-HT receptors.

- Behavioral and Subjective Effects: In humans, the subjective experience of m-CPP is generally considered unpleasant and dysphoric.[6] It is known to induce anxiety, depression, and feelings of impending doom, and can trigger panic attacks in susceptible individuals.[1][6] One of its most notable effects is the induction of severe headaches and migraines, a

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property that has been leveraged in clinical research to test the efficacy of anti-migraine medications.[1] Despite its stimulant properties, it lacks reinforcing effects.[1][8]

- Use in Animal Models: In preclinical research, m-CPP is frequently used to induce anxiety-like behaviors in rodents, creating a rapid and stable model for screening potential anxiolytic compounds.[16] The anxiogenic effect is primarily mediated by its agonistic action at 5-HT2C receptors.[16]

Experimental Protocols for Characterizing m-CPP Activity

To rigorously assess the biological activity of m-CPP and similar compounds, specific in vitro and in vivo methodologies are employed. These protocols provide a self-validating system for understanding the compound's interaction with its biological targets.

Protocol 1: In Vitro Radioligand Receptor Binding Assay

This assay determines the affinity of a compound for a specific receptor by measuring its ability to displace a known radiolabeled ligand.

Objective: To determine the Ki of m-CPP for the human 5-HT2C receptor.

Methodology:

- Preparation of Receptor Membranes: Utilize cell lines (e.g., CHO-K1 or HEK293) stably expressing the human 5-HT2C receptor.[17] Harvest cells and prepare a crude membrane fraction through homogenization and centrifugation.

- Assay Setup: In a 96-well plate, combine the receptor membrane preparation, a known concentration of a high-affinity 5-HT2C radioligand (e.g., [3H]mesulergine), and varying concentrations of m-CPP.

- Incubation: Incubate the plates at a controlled temperature (e.g., 25°C) for a sufficient time to reach binding equilibrium.

- Separation: Rapidly filter the contents of each well through a glass fiber filter mat to separate bound from unbound radioligand. Wash the filters to remove non-specifically bound

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radioactivity.

- Quantification: Measure the radioactivity retained on the filters using a scintillation counter.
- Data Analysis: Plot the percentage of specific binding of the radioligand against the logarithm of the m-CPP concentration. Use non-linear regression to fit the data to a sigmoidal dose-response curve and determine the IC50 value (the concentration of m-CPP that inhibits 50% of specific radioligand binding).
- Ki Calculation: Convert the IC50 to the Ki value using the Cheng-Prusoff equation, which accounts for the concentration and affinity of the radioligand used.

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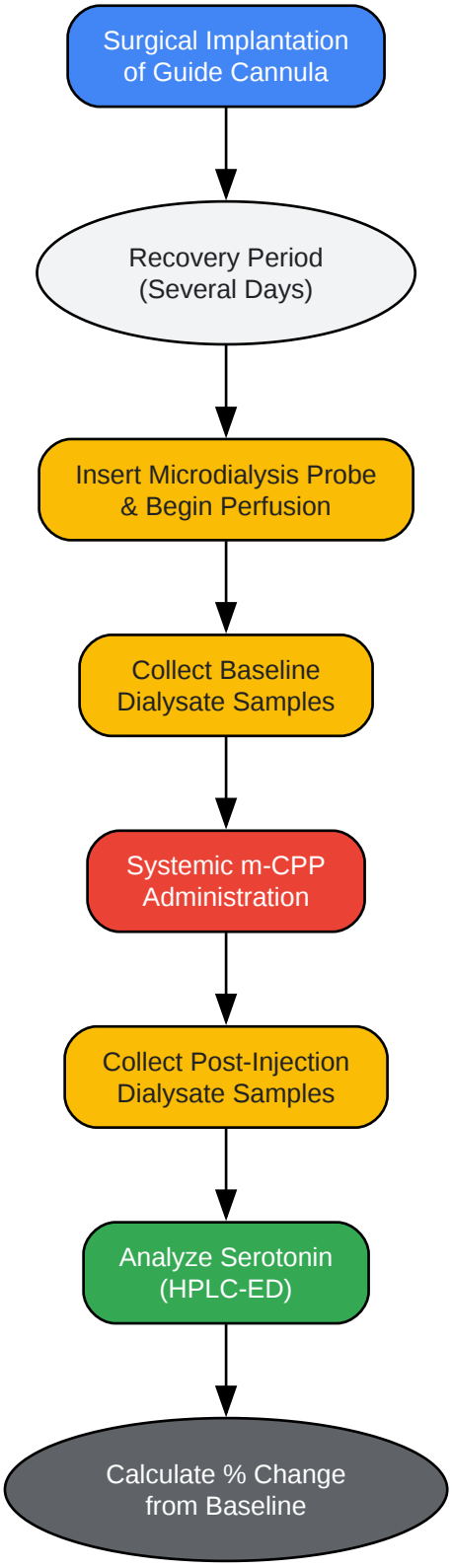

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Sources

- 1. meta-Chlorophenylpiperazine - Wikipedia [en.wikipedia.org]
- 2. m-Chlorophenylpiperazine as a probe of serotonin function - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 1-(3-Chlorophenyl)piperazine | C10H13ClN2 | CID 1355 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- 5. Metabolism of m-CPP, trazodone, nefazodone, and etoperidone: clinical and forensic aspects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. psychonautwiki.org [psychonautwiki.org]
- 7. mCPP: an undesired addition to the ecstasy market - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. [Metachlorophenylpiperazine (mCPP): a new designer drug] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. m-Chlorophenylpiperazine (mCPP) is an antagonist at the cloned human 5-HT2B receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. The serotonin agonist m-chlorophenylpiperazine (mCPP) binds to serotonin transporter sites in human brain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Pharmacokinetic and pharmacodynamic profile of oral and intravenous meta-chlorophenylpiperazine in healthy volunteers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Piperazine-derived designer drug 1-(3-chlorophenyl)piperazine (mCPP): GC-MS studies on its metabolism and its toxicological detection in rat urine including analytical differentiation from its precursor drugs trazodone and nefazodone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Effects of mCPP on the extracellular concentrations of serotonin and dopamine in rat brain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Effects of m-chlorophenylpiperazine on receptor binding and brain metabolism of monoamines in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. scilit.com [scilit.com]

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- 16. Anxiety Mouse Model Constructed by Single Intraperitoneal Injection of m-Chlorophenpiperazine [scirp.org]
- 17. In vitro screening of major neurotransmitter systems possibly involved in the mechanism of action of antibodies to S100 protein in released-active form - PMC [pmc.ncbi.nlm.nih.gov]
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